

pulse-chase experiment protocols using [13C6]-L-Leucine

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Compound of Interest

Compound Name: *L-LEUCINE (13C6)*

Cat. No.: *B1580051*

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Application Note: Quantitative Protein Turnover Analysis via [13C6]-L-Leucine Pulse-Chase

Part 1: Strategic Overview & Scientific Rationale

The transition from traditional radiolabeling (

S-Met/Cys) to stable isotope labeling has revolutionized the study of protein dynamics. While "Steady-State SILAC" measures relative abundance, Pulse-Chase SILAC (pSILAC) utilizing [13C6]-L-Leucine is the gold standard for determining absolute protein half-lives (

), degradation rates (

), and synthesis rates (

).

Why [13C6]-L-Leucine?

- **Proteome Coverage:** Leucine is the most abundant amino acid (~10% frequency) in the mammalian proteome, offering superior coverage compared to Methionine (~2%) or Cysteine used in radioactive assays.

- **Internal Standard:** Unlike chemical tagging (TMT/iTRAQ), metabolic labeling introduces the mass tag in vivo, eliminating quantification errors arising from sample processing (lysis, digestion) variability.
- **Safety & Multiplexing:** Non-radioactive workflows allow for benchtop processing and can be coupled with isobaric tagging (TMT) for high-throughput temporal resolution (hyperplexing).

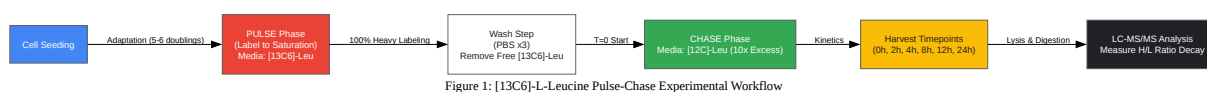
The Core Challenge: Re-incorporation

In a classic Pulse-Chase, the "Chase" phase involves swapping heavy media for light media. A critical artifact is tracer recycling: as heavy proteins degrade, they release [$^{13}\text{C}_6$]-Leu back into the intracellular pool, which can be re-incorporated into new proteins, artificially inflating the apparent half-life. This protocol incorporates a "Scavenger Chase" strategy (excess light Leucine) to mitigate this error.

Part 2: Experimental Design & Logic

The experiment is designed to track the decay of a pre-labeled "Heavy" proteome as it is replaced by "Light" proteins.

Workflow Logic Diagram



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Part 3: Comprehensive Protocol Reagents & Media Formulation

Component	Specification	Purpose
SILAC Base Media	DMEM/RPMI deficient in Leu, Lys, Arg	Prevents light AA contamination.
Dialyzed FBS	10 kDa MWCO (10%)	Removes endogenous light amino acids. Critical.
Heavy Tracer	[13C6]-L-Leucine (+6.03 Da)	The "Pulse" label.
Light Chaser	L-Leucine (Natural Isotope)	The "Chase" competitor.
Scavenger	L-Leucine (10x concentration)	Minimizes re-incorporation of recycled heavy Leu.
Lysis Buffer	8M Urea or 4% SDS (S-Trap compatible)	Ensures complete solubilization of membrane proteins.

Phase A: The Pulse (Pre-Labeling)

Objective: Achieve >98% heavy isotope incorporation.

- Preparation: Reconstitute SILAC media with [13C6]-L-Leucine (e.g., 100 mg/L for DMEM) and standard Lys/Arg. Add 10% Dialyzed FBS.
- Adaptation: Culture cells in Pulse Media for at least 5-6 cell doublings.
 - Expert Tip: Passage cells at least twice to dilute out the initial "Light" proteome.
- Validation: Harvest a test aliquot. Analyze via MS to confirm >98% incorporation efficiency (Heavy/Total peptide ratio).

Phase B: The Chase (Time-Resolved Turnover)

Objective: Switch to light media and track degradation.

- Chase Media Prep: Prepare SILAC media with [12C]-L-Leucine.

- Optimization: To combat recycling, increase [12C]-Leu concentration to 5-10x the standard formulation (e.g., 500 mg/L). This floods the intracellular pool, statistically favoring the incorporation of light Leu over recycled heavy Leu.
- The Wash (T=0):
 - Aspirate Pulse Media.
 - Wash cells 3x with warm PBS (37°C) to remove extracellular heavy Leucine.
 - Crucial: Perform a 4th wash with the Chase Media itself for 30 seconds, then aspirate.
- Incubation: Add fresh Chase Media and return to incubator.
- Sampling: Harvest cells at defined intervals.
 - Suggested Schedule: 0h, 1h, 3h, 6h, 12h, 24h, 48h.
 - Method: Rapidly wash with ice-cold PBS, scrape, pellet, and snap-freeze in liquid nitrogen.

Phase C: Sample Preparation & Mass Spectrometry

- Lysis: Lyse pellets in 8M Urea, 50mM Tris (pH 8). Sonicate to shear DNA.
- Quantification: BCA Assay. Normalize protein mass across all time points (e.g., 50 µg per sample).
- Digestion:
 - Reduce (DTT, 5mM, 30 min, 56°C).
 - Alkylate (IAA, 15mM, 20 min, Dark).
 - Digest with Trypsin/Lys-C (1:50 ratio) overnight.
 - Note: Leucine is not a cleavage site; it is an internal residue.
- Desalting: C18 StageTips or SPE columns.

- LC-MS/MS:
 - Instrument: Orbitrap (Exploris/Eclipse) or equivalent high-res Q-TOF.
 - Gradient: 90-120 min (turnover requires deep coverage).
 - MS1 Settings: Resolution 60k-120k. [13C6]-Leu introduces a +6.0318 Da shift per Leucine residue.

Part 4: Data Analysis & Mathematical Modeling

The Kinetic Model

Protein degradation follows first-order kinetics. In a Heavy-to-Light chase, we measure the remaining fraction of the Heavy isotope (

) relative to the Total (

).

However, since the cell mass increases during the chase (dilution by growth), we must correct for cell division if we are calculating degradation per cell.

- (Observed decay): The rate of loss of Heavy signal (Degradation + Dilution).
- (Dilution rate): The cell growth rate (derived from cell counting).
- (True degradation):

.

Calculation Steps

- Identify Peptides: Search data allowing for Variable Mod: Label:13C(6) (L).
- Filter: Retain peptides with at least one Leucine. Peptides without Leucine provide no turnover data.
- Extract Chromatograms (XIC): Calculate H/L ratios for each time point.
- Plotting: Plot

vs. Time. The slope of the line is

.

Analytical Workflow Diagram

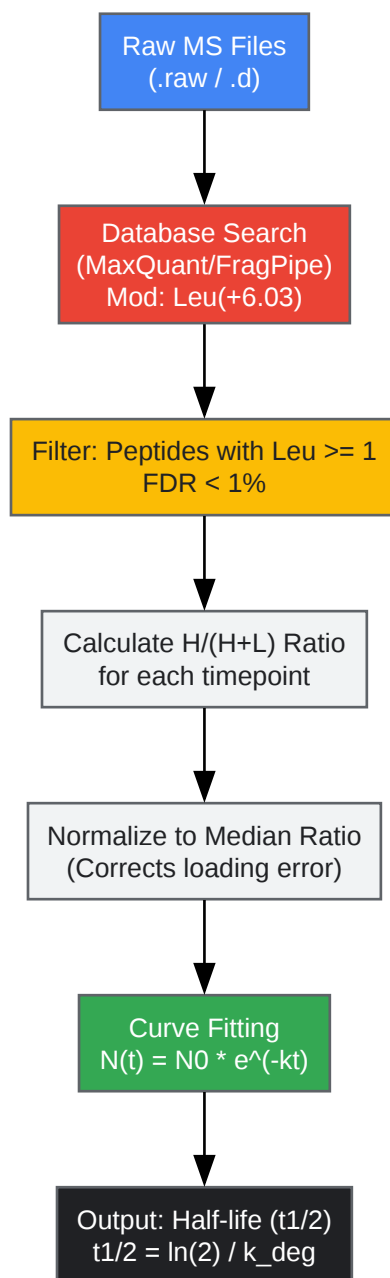


Figure 2: Kinetic Data Processing Pipeline

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Part 5: Troubleshooting & Expert Insights

Issue	Probable Cause	Corrective Action
Incomplete Labeling (T=0)	Residual light AA in FBS or insufficient adaptation.	Ensure Dialyzed FBS is used. Extend adaptation phase to 6+ passages.
"Lag" in Decay Curve	Precursor pool recycling.	Use 10x excess Light Leucine in the Chase media to swamp the recycled pool.
Low Signal Intensity	Leucine-poor peptides.	Filter dataset for peptides with Leucines for higher quant accuracy.
Cell Growth Effects	Rapid division dilutes signal.	Accurately measure cell count at every harvest to calculate and subtract it from .

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Sources

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